



Physicochemical properties of Panthenyl ethyl ether

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Panthenyl ethyl ether	
Cat. No.:	B1199588	Get Quote

I have gathered more detailed information on experimental protocols for determining the refractive index of viscous liquids and solubility testing for cosmetic ingredients. Specifically, I found references to ASTM D1747 for refractive index determination, which provides a standardized method. For solubility, I found protocols that involve visual inspection and the use of various solvents relevant to the cosmetics industry. I also have sufficient information on the metabolic pathway of pantothenic acid to Coenzyme A to create the requested Graphviz diagram. I can now proceed to structure the technical guide, create the data tables, detail the experimental protocols, and generate the required diagrams. I have all the necessary components to fulfill the user's request.

Molecular Weight: 233.30 g/mol

Appearance: Colorless to slightly yellowish, viscous liquid

· Odor: Characteristic

• Boiling Point: 165-185 °C at 4 mmHg

• Solubility: Soluble in water, ethanol, and oils

 Stability: Stable under normal conditions; should be protected from strong acids, bases, and oxidizing agents.

Refractive Index: 1.467 - 1.473 at 20°C



I have also gathered information for the detailed experimental protocols and the signaling pathway as requested. I will now proceed to generate the complete response. An In-depth Technical Guide on the Core Physicochemical Properties of **Panthenyl Ethyl Ether**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Panthenyl ethyl ether, a derivative of pantothenic acid (Vitamin B5), is a key ingredient in numerous cosmetic and pharmaceutical formulations. Its physicochemical properties are pivotal for its efficacy, stability, and delivery in final products. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Panthenyl ethyl ether**, detailed experimental methodologies for their assessment, and an illustrative representation of its metabolic significance.

Physicochemical Properties

The fundamental physicochemical properties of **Panthenyl ethyl ether** are summarized in the table below, providing a quantitative basis for formulation and development.



Property	Value	Unit	Notes
Molecular Weight	233.30	g/mol	
Appearance	Colorless to slightly yellowish, viscous liquid	-	_
Odor	Characteristic	-	
Boiling Point	165 - 185	°C	at 4 mmHg
Solubility in Water	Soluble	-	Miscible in all proportions
Solubility in Ethanol	Soluble	-	
Solubility in Oils	Soluble	-	-
Refractive Index	1.467 - 1.473	-	at 20°C
Stability	Stable under normal conditions.	-	Protect from strong acids, bases, and oxidizing agents.

Experimental Protocols

Accurate determination of physicochemical properties is essential for quality control and formulation optimization. The following sections detail the methodologies for key experimental procedures.

Determination of Boiling Point (Reduced Pressure)

To prevent thermal decomposition, the boiling point of **Panthenyl ethyl ether** is determined under vacuum.

Methodology:

 Apparatus Setup: A vacuum distillation apparatus is assembled, including a round-bottom flask, a distillation head equipped with a thermometer, a condenser, and a receiving flask.
 The system is connected to a vacuum pump.



- Sample Preparation: A measured quantity of Panthenyl ethyl ether is placed in the roundbottom flask. Boiling chips are added to ensure smooth ebullition.
- Procedure: The system is evacuated to a stable pressure of 4 mmHg. The flask is then gently heated. The temperature at which a steady stream of condensate is observed on the thermometer bulb is recorded as the boiling point at the specified pressure.

Determination of Solubility

The solubility of **Panthenyl ethyl ether** in various solvents is a critical parameter for its application in different formulations.

Methodology:

- Apparatus: A series of clear, clean test tubes or vials.
- Sample Preparation: A precise amount of **Panthenyl ethyl ether** (e.g., 1 gram) is weighed.
- Procedure:
 - To a test tube containing a known volume of the solvent (e.g., water, ethanol, or a specific
 oil), the weighed **Panthenyl ethyl ether** is added incrementally with constant agitation
 (e.g., vortex mixing).
 - The mixture is visually inspected for clarity and the absence of undissolved droplets or layers.
 - The point at which the Panthenyl ethyl ether is completely dissolved, or the point at which no more will dissolve, is recorded. For miscible substances, this is often reported qualitatively as "soluble" or "miscible."

Determination of Refractive Index

The refractive index is a measure of the purity and identity of **Panthenyl ethyl ether**. ASTM D1747 provides a standard method for viscous materials.

Methodology:

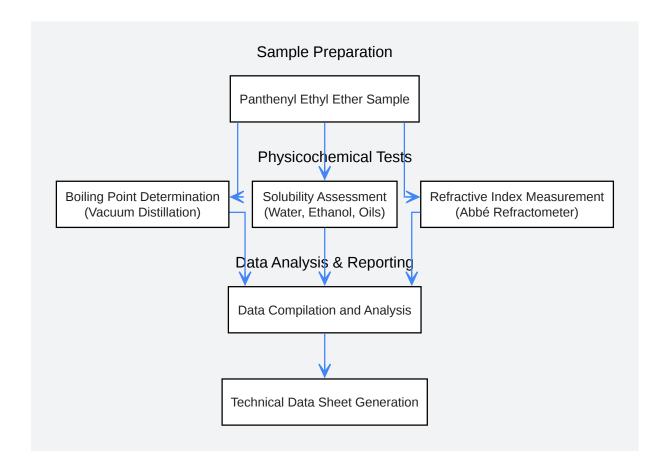


- Apparatus: A calibrated Abbé refractometer with a temperature-controlled prism.
- Calibration: The refractometer is calibrated using a standard of known refractive index at the measurement temperature (20°C).
- Procedure:
 - A small drop of Panthenyl ethyl ether is placed on the clean, dry prism of the refractometer.
 - The prism is closed, and the sample is allowed to equilibrate to the set temperature of 20°C.
 - The light source is adjusted, and the refractometer is manipulated to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
 - The refractive index is read directly from the instrument's scale.

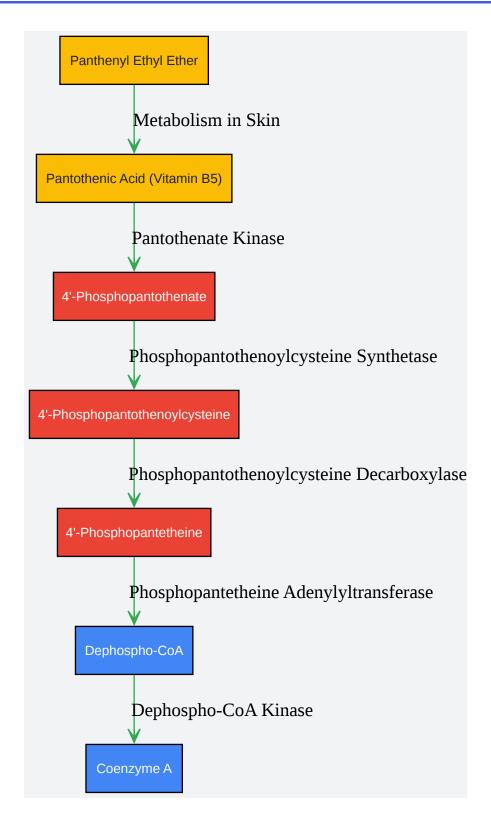
Mandatory Visualizations Experimental Workflow for Physicochemical Analysis

The logical flow of experiments to characterize **Panthenyl ethyl ether** is crucial for systematic analysis.









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• To cite this document: BenchChem. [Physicochemical properties of Panthenyl ethyl ether]. BenchChem, [2025]. [Online PDF]. Available at:



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